

In-Depth Technical Guide to the Physical Properties of Allyltriphenylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Allyltriphenylsilane**

Cat. No.: **B103027**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **allyltriphenylsilane**, a versatile organosilane reagent. The information presented herein is intended to support its application in synthetic chemistry and materials science.

Core Physical Properties

Allyltriphenylsilane is a white solid at room temperature. Its key physical properties are summarized in the table below.

Physical Property	Value	Reference(s)
Melting Point	87-90 °C	[1][2][3][4][5]

Solubility Profile

Specific quantitative solubility data for **allyltriphenylsilane** in common organic solvents is not readily available in the reviewed literature. However, based on the general principle of "like dissolves like," its solubility can be inferred. As a non-polar compound, **allyltriphenylsilane** is expected to be soluble in non-polar organic solvents and have limited solubility in polar solvents.

Expected Solubility:

- Soluble in: Non-polar solvents such as toluene, hexane, diethyl ether, and tetrahydrofuran (THF).
- Slightly soluble to insoluble in: Polar solvents like ethanol and acetone.
- Insoluble in: Highly polar solvents such as water.

Further empirical studies are required to establish quantitative solubility data.

Experimental Protocols

Determination of Melting Point

The melting point of **allyltriphenylsilane** can be determined using a standard capillary melting point apparatus.

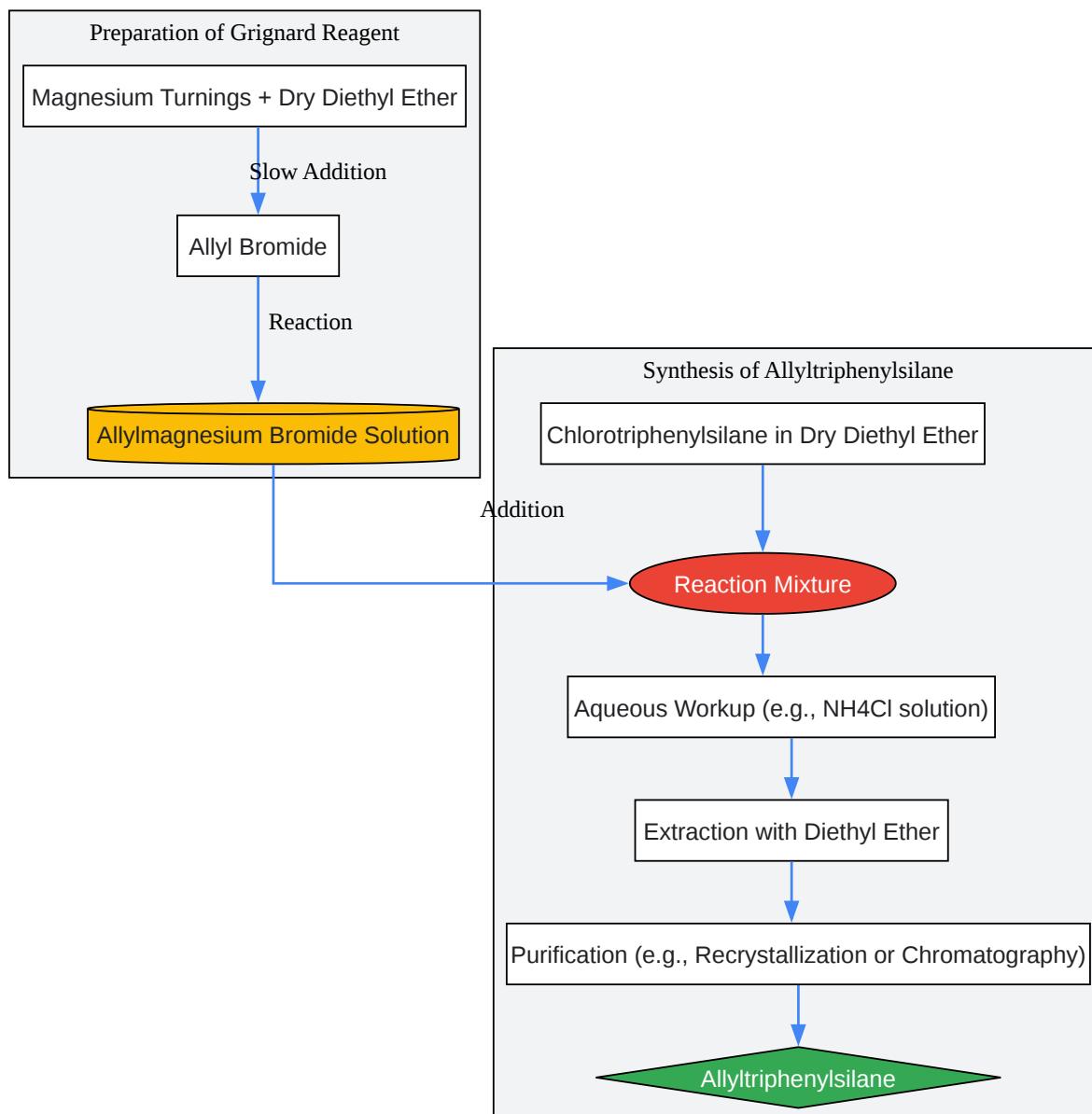
Methodology:

- Sample Preparation: A small amount of dry, crystalline **allyltriphenylsilane** is finely ground and packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid phase has transformed into a liquid (completion of melting) are recorded. This range represents the melting point of the substance. For pure compounds, this range is typically narrow.

Synthesis of Allyltriphenylsilane

A common and effective method for the synthesis of **allyltriphenylsilane** is the Grignard reaction between chlorotriphenylsilane and allylmagnesium bromide.

Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **allyltriphenylsilane** via Grignard reaction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Allyltriphenylsilane 98 18752-21-1 [sigmaaldrich.com]
- 2. chem.rochester.edu [chem.rochester.edu]
- 3. researchgate.net [researchgate.net]
- 4. Allyltriphenylsilane | C21H20Si | CID 278642 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Surface Tension, Hansen Solubility Parameters, Molar Volume, Enthalpy of Evaporation, and Molecular Weight of Selected Liquids [accudynetest.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of Allyltriphenylsilane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b103027#physical-properties-of-allyltriphenylsilane-melting-point-solubility>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com